

A Technical Guide to 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid

Cat. No.: B1267786

[Get Quote](#)

This technical guide provides a comprehensive overview of **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid**, a key intermediate in pharmaceutical and agrochemical research. The document details its physicochemical properties, synthesis protocols, and its role as a versatile building block in the development of biologically active molecules.

Physicochemical Properties

5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid is a heterocyclic organic compound.^[1] Its structure, featuring a pyrimidine ring functionalized with a bromine atom and a methylthio group, makes it a valuable precursor in organic synthesis.^{[1][2]} Under standard conditions, it exists as a solid crystalline powder, with a color ranging from white to light yellow or light orange.^{[1][2][3]}

The reported melting point of this compound varies across different sources. Many suppliers report a melting point in the range of 158-162 °C, often with decomposition.^{[4][5][6]} Other sources cite a melting point of 177 °C.^{[1][2][3]} This discrepancy may be attributable to differences in sample purity or the analytical conditions under which the measurements were taken.^[1] The lower temperature range is frequently associated with the thermal decomposition of the substance.^[1]

Table 1: Quantitative Data for **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid**

| Property | Value | Citations |
|---------------------|---|--------------------|
| CAS Number | 50593-92-5 | [1][3][7] |
| Molecular Formula | C ₆ H ₅ BrN ₂ O ₂ S | [1][3][7] |
| Molecular Weight | ~249.09 g/mol | [1][7] |
| Melting Point | 158-162 °C (dec.) / 177 °C | [1][2][3][4][5][6] |
| Appearance | White to light yellow/orange crystalline powder | [1][2][3] |
| Purity | ≥ 97% | [2][3] |
| Storage Temperature | 2 - 8 °C | [2][3] |

Experimental Protocols: Synthesis

Several synthetic routes for **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid** have been documented. Early methods involved the condensation of mucobromic acid with acetamidine hydrochloride.[1] More contemporary and optimized protocols have since been developed.

Synthesis via Bromination and Acidification:

One common laboratory-scale synthesis involves the following steps:

- **Reaction Setup:** The starting materials are reacted in a suitable solvent.
- **Purification with Activated Carbon:** Upon completion of the reaction, the resulting solution, often dark red or brown, is treated with activated carbon to remove impurities. The mixture is stirred and then filtered.[8]
- **Acidification and Precipitation:** The filtrate is acidified using a strong acid, such as concentrated hydrochloric acid. This causes the product to precipitate out of the solution as a yellow solid.[8]
- **Collection and Washing:** The precipitate is collected by filtration and washed sequentially with water and then ether to remove any remaining impurities.[8]

- Drying: The final product is dried under vacuum at a controlled temperature (e.g., 50 °C) to yield the purified **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid** as a yellow amorphous solid.[8]

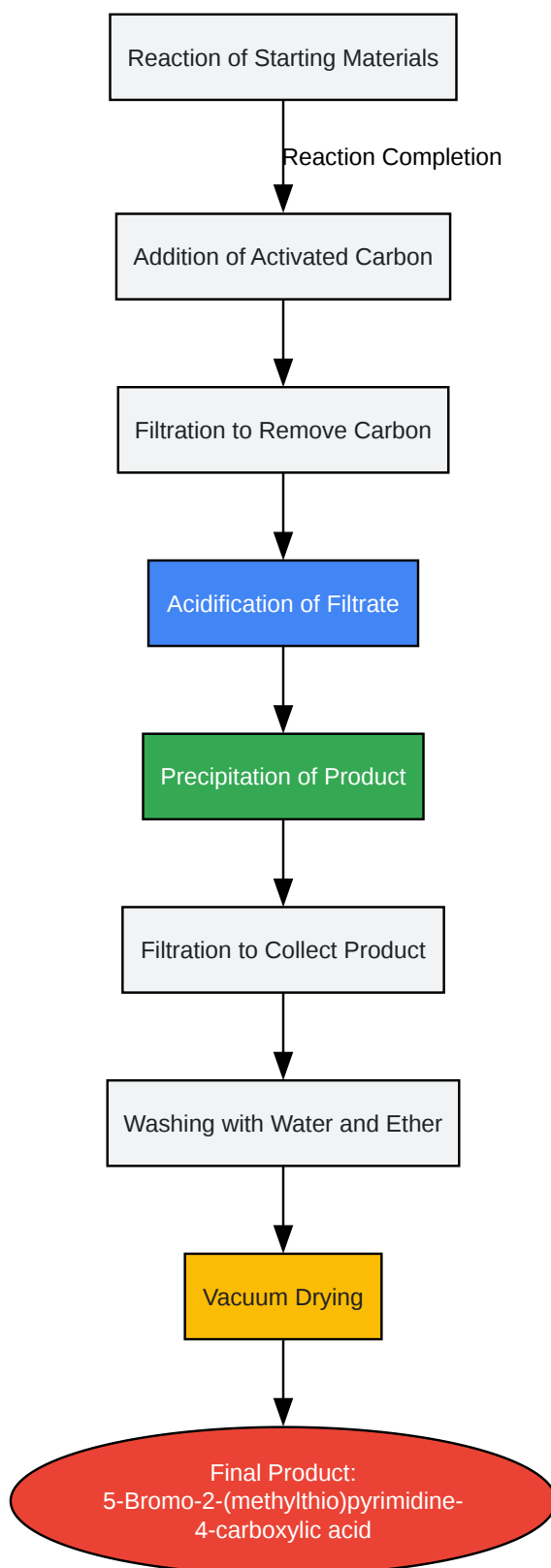
A yield of approximately 59% has been reported for this method.[8]

Applications in Research and Development

5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid serves as a crucial building block in medicinal and agricultural chemistry.[1][2] The pyrimidine scaffold is a common feature in many clinically significant drugs, including antiviral and anticancer agents.[1] The presence of the bromine atom and the methylthio group provides reactive sites for further chemical modifications, enabling the synthesis of a diverse range of derivatives for structure-activity relationship (SAR) studies.[1] In the agrochemical sector, it is utilized in the development of new herbicides and fungicides.[2]

Visualization of Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid | 50593-92-5 [smolecule.com]
- 2. chemimpex.com [chemimpex.com]
- 3. chemimpex.com [chemimpex.com]
- 4. m.upfluorochem.com [m.upfluorochem.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. 5-溴-2-(甲巯基)-4-嘧啶甲酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic Acid | C6H5BrN2O2S | CID 291786 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid | 50593-92-5 [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to 5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267786#5-bromo-2-methylthio-pyrimidine-4-carboxylic-acid-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com